impurity profiling of technical grade Tris(2,3-dimethylphenyl) phosphate

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Compound of Interest

Compound Name:	*Tris(2,3-dimethylphenyl) phosphate*
CAS No.:	*65695-97-8*
Cat. No.:	*B1617904*

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Technical Support Center: Impurity Profiling of Technical Grade **Tris(2,3-dimethylphenyl) Phosphate**

Welcome to the Application Scientist Support Hub As a Senior Application Scientist, I frequently consult with drug development professionals and analytical chemists struggling to profile technical grade **Tris(2,3-dimethylphenyl) phosphate** (2,3-TXP). Because 2,3-TXP is commercially synthesized via the phosphorylation of coal tar-derived xylenols, the resulting technical product is a UVCB (Unknown or Variable composition, Complex reaction products, or Biological materials) mixture[1][2]. This guide bypasses generic advice, offering field-proven, mechanistically grounded troubleshooting strategies to isolate 2,3-TXP and identify high-risk impurities.

I. Analytical Strategy & Workflow

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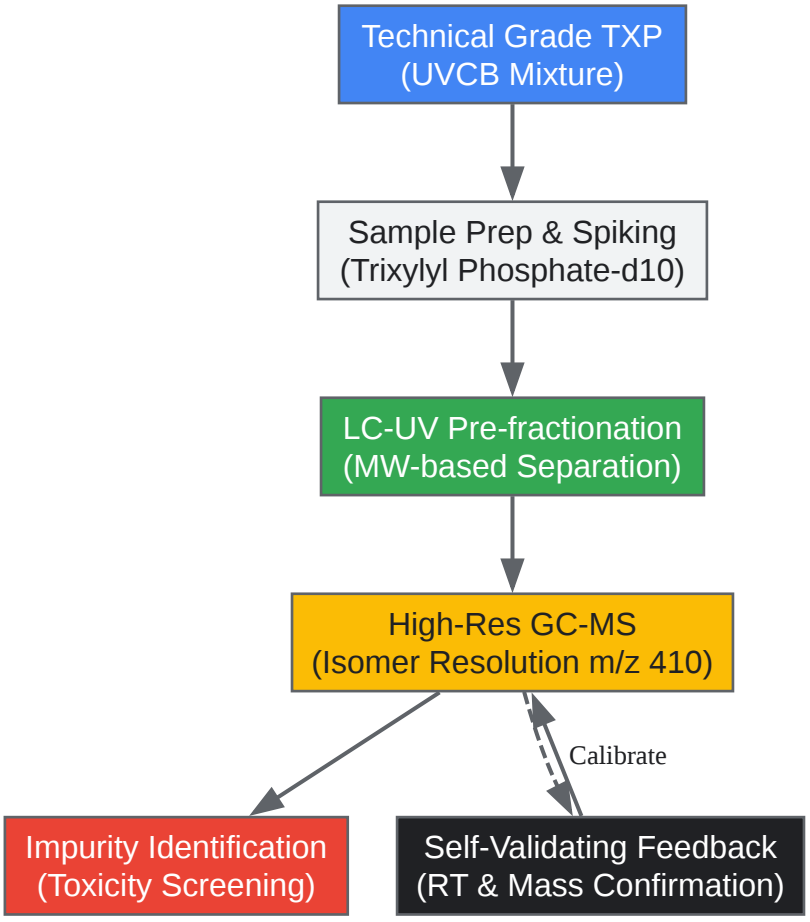

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Fig 1: Orthogonal analytical workflow for TXP impurity profiling and self-validation.

II. Troubleshooting & FAQs

Q1: Why does my GC-MS analysis of technical TXP show a massive, unresolved co-elution hump instead of a clean 2,3-TXP peak? The Causality: Technical grade TXP is produced by reacting phosphorus oxychloride (POCl3) with a mixture of xylenols (dimethylphenols)[1][2]. Because the feedstock contains various xylenol isomers (2,3-, 2,4-, 2,5-, 3,5-) alongside ethylphenols and cresols, the synthesis yields a combinatorial explosion of alkylated triphenyl phosphates[1]. Many of these compounds share the exact same molecular weight (m/z 410) and exhibit nearly identical boiling points and polarities, causing severe co-elution on standard 1D-GC columns[1][3]. Interestingly, the 2,6-isomer is rarely detected; the steric hindrance of two methyl groups ortho to the hydroxyl group severely limits its phosphorylation yield[1].

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The Solution: You cannot rely on GC-MS alone for the crude mixture. You must decouple molecular weight separation from structural isomer resolution by employing an orthogonal LC-UV to GC-MS workflow[1].

Q2: How do I definitively isolate and validate the 2,3-TXP isomer (m/z 410) from the UVCB matrix? The Causality: Reverse-phase LC-UV excels at separating the bulk mixture into discrete molecular weight fractions (e.g., separating species lacking methyl groups at m/z 382 or 396 from the target m/z 410)[1]. Once the m/z 410 fraction is isolated, high-resolution GC-MS (using a 5% phenyl-methylpolysiloxane column) can exploit subtle differences in the 3D geometry of the isomers to achieve baseline resolution[4].

Self-Validating Protocol: Orthogonal LC-GC Fractionation This protocol is designed as a closed-loop, self-validating system. By incorporating a deuterated internal standard before any manipulation, every fraction's recovery is internally calibrated.

- Matrix Spiking: Dissolve 10 mg of technical TXP in 1 mL of hexane/acetone (1:1). Spike exactly 1.0 µg of into the sample[5]. Validation checkpoint: The d10 standard acts as an internal tracker. If final recovery drops below 95%, the system flags a matrix suppression or loss event, invalidating the run.
- LC-UV Pre-fractionation: Inject the sample onto a C18 reverse-phase LC column. Monitor via UV at 254 nm. Collect the fraction corresponding to the m/z 410 mass window[1].
- Concentration: Evaporate the collected m/z 410 fraction under a gentle N2stream and reconstitute in 500 µL of hexane.
- High-Resolution GC-MS: Inject 1 µL into the GC-MS. Use a slow temperature ramp: hold at 150°C for 2 mins, ramp at 2°C/min to 280°C. This slow kinetics approach is mandatory to resolve the 2,3-TXP isomer from the closely eluting 2,4-TXP and 2,5-TXP isomers[1][4].
- Data Confirmation: Confirm the 2,3-TXP peak by aligning its retention time with the spiked d10-standard and verifying the characteristic fragmentation pattern (successive losses of xylenyl groups).

Q3: What specific impurities should I screen for regarding neurotoxicity and reproductive toxicity? The Causality: TXP itself is classified under REACH as a Category 1B reproductive toxin (H360F: "May damage fertility")[1]. However, the most acute danger in technical mixtures

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comes from lower molecular weight impurities—specifically, ortho-alkylated aryl phosphates[2][4]. If the coal tar feedstock contained ortho-cresol, the synthesis generates tri-o-cresyl phosphate (TOCP) or related mixed esters[2][4]. These ortho-alkylated impurities undergo hepatic bioactivation into cyclic saligenin phosphates, which irreversibly inhibit Neuropathy Target Esterase (NTE), leading to Organophosphate-Induced Delayed Polyneuropathy (OPIDN)[4].

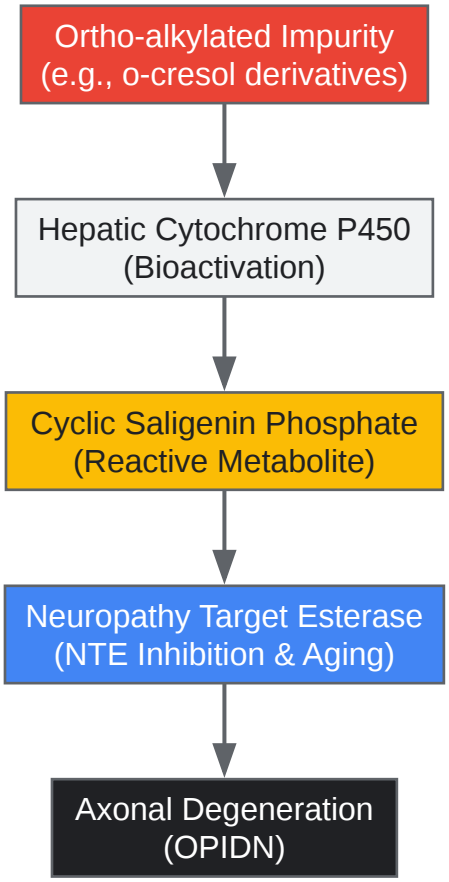

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Fig 2: Mechanistic pathway of OPIDN induced by ortho-alkylated phosphate impurities.

III. Quantitative Data Summary

To streamline your peak identification, the following table summarizes the key chromatographic and mass spectrometric properties of common TXP isomers and high-risk impurities found in technical grade mixtures[1][3][4].

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Compound / Impurity	Molecular Weight (g/mol)	Target m/z	Relative Retention Time (RRT)*	Primary Hazard / Toxicity Flag
Tris(2,3-dimethylphenyl) phosphate	410.4	410	1.00 (Reference)	Rep. 1B (Reproductive Toxin)
Tris(2,4-dimethylphenyl) phosphate	410.4	410	0.98	Rep. 1B
Tris(3,5-dimethylphenyl) phosphate	410.4	410	1.05	Rep. 1B
Dicresyl xylenyl phosphate	382.3	382	0.85	Suspected OPIDN
Tricresyl phosphate (o-isomer rich)	368.3	368	0.78	OPIDN (High Risk Neurotoxin)
Triphenyl phosphate (TPP)	326.3	326	0.65	Aquatic Toxicity

*RRT values are representative estimates for a standard 5% phenyl-methylpolysiloxane GC column using a 2°C/min ramp.

IV. References

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- Environmental risk evaluation report: Trixylenyl phosphate (CAS no. 25155-23-1) Source: UK Environment Agency (GOV.UK) URL:[Link]
- Cresyl phosphates and xylyl phosphates - Evaluation statement Source: Australian Industrial Chemicals Introduction Scheme (AICIS) URL:[Link]

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- Tricresyl phosphate (EHC 110, 1990) Source: International Programme on Chemical Safety (INCHEM) URL:[Link]

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